

Spectroscopic Profile of 3'-Chloroacetophenone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3'-Chloroacetophenone

Cat. No.: B074445

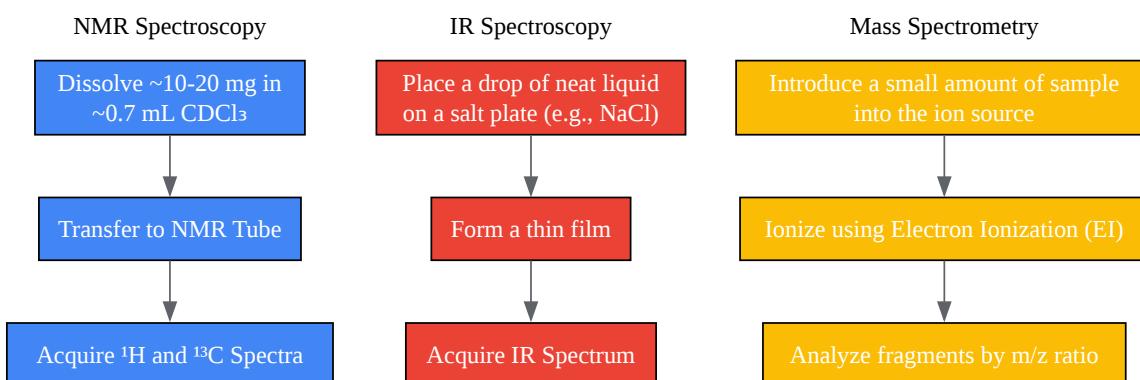
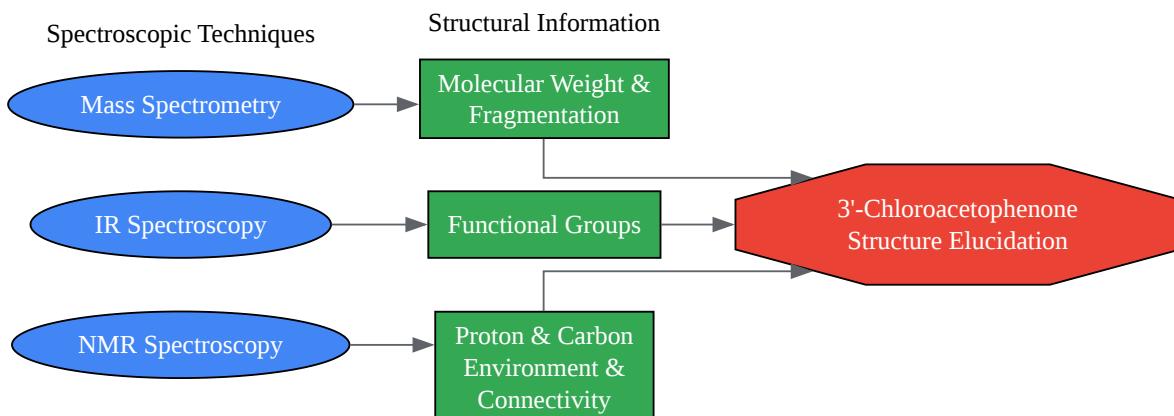
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3'-chloroacetophenone**, a key chemical intermediate in the synthesis of various pharmaceutical compounds. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for these analyses.

Structural Elucidation: A Multi-Faceted Approach

The structural characterization of **3'-chloroacetophenone** is achieved through the combined application of NMR, IR, and Mass Spectrometry. Each technique provides unique and complementary information, leading to an unambiguous identification of the molecule.

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